Technical Deep Dive: 2-Azidoacetic Acid in Drug Discovery

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Compound of Interest

Compound Name:	*Azide Acetic Acid*
Cat. No.:	*B14792625*

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Executive Summary

2-Azidoacetic acid (

) serves as a foundational "click" chemistry building block, bridging the gap between small molecule synthesis and biological conjugation. Its utility lies in its dual functionality: a carboxylic acid for amide coupling and an azide group for bioorthogonal ligation (CuAAC or SPAAC). However, its low carbon-to-nitrogen (

) ratio classifies it as a high-energy energetic material. This guide outlines the operational protocols for its synthesis, safe handling, and application in PROTAC linker design, emphasizing self-validating safety mechanisms.

Chemical Architecture & Physical Profile

The stability of organic azides is governed by the ratio of carbon atoms to nitrogen atoms. 2-Azidoacetic acid possesses a critical energetic profile that demands strict adherence to safety limits.[1]

Fundamental Properties

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Property	Value	Technical Note
CAS Number	18523-48-3	
Molecular Formula		
Molecular Weight	101.06 g/mol	
Structure		Resonance stabilized linear azide
Boiling Point	98-100°C (0.1 mmHg)	Do not distill at atm pressure
Melting Point	13-15°C	Low melting solid/liquid
Density	1.35 g/mL	Denser than water
pKa	~3.8	Comparable to acetic acid (4.[1][2][3]76) but more acidic due to electron-withdrawing azide

Energetic Assessment (The "Rule of Six")

Standard safety heuristics for organic azides state that the number of carbon atoms (

) plus other stabilizing atoms (like Oxygen) should exceed the number of nitrogen atoms (

) to ensure stability (

).

- 2-Azidoacetic Acid:

  ,

  ,

  .

- Ratio:

  .

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- Verdict: While technically stable enough for manipulation, it resides on the threshold of stability. It is shock-sensitive in pure form and should never be concentrated to dryness if avoidable, and certainly not on a large scale.

Synthesis & Manufacturing Protocol

Objective: Synthesize 2-azidoacetic acid from 2-bromoacetic acid via nucleophilic substitution (

). Safety Constraint: Reaction must be run in a solvent that acts as a heat sink.

Reagents & Materials

- 2-Bromoacetic acid (1.0 eq)
- Sodium azide (

) (1.5 eq) - Toxic, avoid contact with acid.
- Solvent: Water or DMF (Water preferred for safety/workup).
- Acidification: HCl (conc).[4]

Step-by-Step Methodology

- Solvation: Dissolve 2-bromoacetic acid (e.g., 10 mmol) in water (10 mL).
  - Why: Water is an excellent heat sink for the exothermic substitution and solvates the ionic azide well.
- Azidation: Slowly add sodium azide (

) at 0°C.
  - Control: Maintain temperature < 20°C to prevent thermal runaway.
- Reaction: Stir at Room Temperature (25°C) for 12–24 hours.
  - Validation: Monitor by TLC or HPLC. Disappearance of bromo-starting material indicates completion.

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- Workup (Critical Step):
  - Cool to 0°C.
  - Acidify carefully with HCl to pH ~1. Caution: Hydrazoic acid (
) can form if
    is in excess and solution gets too hot. Keep cold.
  - Extract with Diethyl Ether or Ethyl Acetate (
).
- Isolation: Dry organic layer over
  .
  - STOP POINT: Do not rotary evaporate to complete dryness unless necessary. Store as a concentrated solution if possible. If solid is needed, evaporate solvent at ambient temperature under reduced pressure behind a blast shield.

Process Visualization

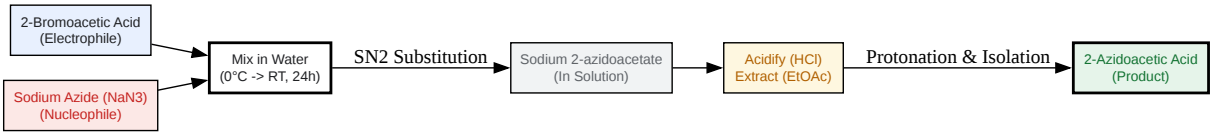

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Figure 1: Synthetic workflow for the conversion of bromoacetic acid to 2-azidoacetic acid via nucleophilic substitution.

Reactivity Profile: Click Chemistry Mechanism

2-Azidoacetic acid is most frequently employed in the Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC). This reaction is regiospecific, yielding 1,4-disubstituted 1,2,3-triazoles.

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[5]

Mechanistic Insights

The reaction does not proceed via a concerted thermal mechanism (which would require high heat and yield mixed isomers). Instead, it follows a stepwise cycle involving a copper-acetylide intermediate.

- Coordination: Cu(I) coordinates to the alkyne

  -system.
- Deprotonation: Formation of Copper-Acetylide.
- Ligation: The azide nitrogen (distal) attacks the copper center, forming a metallacycle.
- Ring Contraction: The ring contracts to form the triazole-copper derivative.
- Protonation: Release of the triazole product and regeneration of Cu(I).

Reaction Diagram

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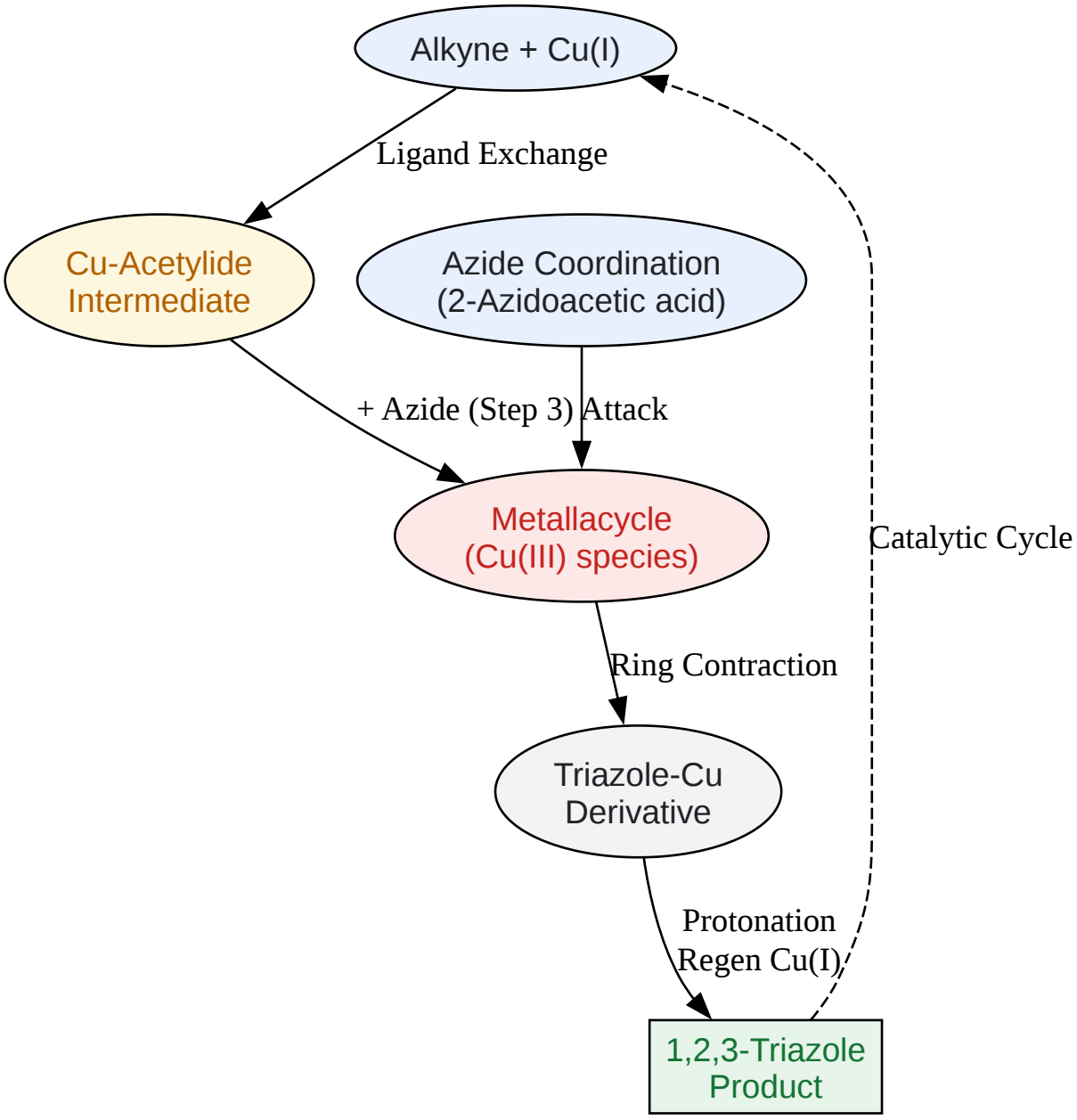

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Figure 2: Catalytic cycle of the CuAAC reaction utilizing 2-azidoacetic acid.

Applications in Drug Discovery[7][8][9][10][11][12]

PROTAC Linker Design

Proteolysis Targeting Chimeras (PROTACs) require a linker to connect an E3 ligase ligand (e.g., Thalidomide) to a Protein of Interest (POI) ligand. 2-Azidoacetic acid is a "short linker"

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building block.

- Workflow:
  - Amide Coupling: React 2-azidoacetic acid with an amine-functionalized E3 ligand (using HATU/DIPEA).
  - Click Reaction: React the resulting azide-E3 ligand with an alkyne-functionalized POI ligand.
  - Result: A rigid, short triazole-containing PROTAC.

Bioconjugation Protocol (Standard)

Reagents:

- Protein/Peptide-Alkyne (100

)
- 2-Azidoacetic acid (500

)
- (1 mM)
- THPTA Ligand (2 mM) - Protects biomolecules from oxidative damage.
- Sodium Ascorbate (5 mM) - Reduces Cu(II) to Cu(I).

Procedure:

- Mix protein and azide in phosphate buffer (pH 7).
- Premix

  and THPTA. Add to reaction.
- Add Sodium Ascorbate last to initiate.[6]

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- Incubate 1 hour at RT. Desalt to purify.

Safety & Handling (Mandatory)

Hazard: 2-Azidoacetic acid is an energetic material. Storage: Store at -20°C in the dark. Incompatibility:

- Metals: Do not use metal spatulas (forms heavy metal azides = detonators).[7]
- Acids: Contact with strong acid releases

  (toxic gas).
- Halogenated Solvents: Do not reflux in DCM/Chloroform (potential for di-azido methane formation).

Disposal: Quench excess azide with 10% Sodium Nitrite (

) and Sulfuric Acid (

) to degrade to

and Nitrogen oxides in a fume hood.

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